

An In-Depth Technical Guide to 4-Chlorobenzylamine Hydrochloride

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Compound of Interest

Compound Name: *4-Chlorobenzylamine
hydrochloride*

CAS No.: 42365-43-5

Cat. No.: B1593705

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Abstract

4-Chlorobenzylamine hydrochloride is a pivotal chemical intermediate, serving as a versatile building block in the synthesis of a wide array of compounds, particularly in the pharmaceutical and agrochemical industries. Its structure, featuring a reactive primary amine and a chlorinated aromatic ring, allows for diverse chemical modifications. This guide provides a comprehensive technical overview of **4-Chlorobenzylamine hydrochloride**, detailing its physicochemical properties, robust synthesis and purification protocols, analytical characterization methodologies, and key applications. The content herein is curated for researchers, scientists, and professionals in drug development, offering field-proven insights and validated procedures to ensure scientific integrity and reproducibility.

Core Physicochemical Properties

Understanding the fundamental properties of a chemical is the bedrock of its effective application in research and development. 4-Chlorobenzylamine is typically handled as a free base—a liquid at room temperature—or as its more stable, solid hydrochloride salt. The

hydrochloride salt is often preferred for its ease of handling, improved stability, and better solubility in aqueous media for certain applications.

The conversion from the free base to the hydrochloride salt involves the protonation of the primary amine by hydrochloric acid. This seemingly simple acid-base reaction significantly alters the compound's physical properties. The molecular weight, a cornerstone of stoichiometric calculations, is a key differentiator. The molecular weight of the 4-Chlorobenzylamine free base is 141.60 g/mol .^[1]^[2] The addition of a hydrogen chloride molecule (HCl, molecular weight $\approx$ 36.46 g/mol) results in the hydrochloride salt with a calculated molecular weight of approximately 178.06 g/mol .

A summary of the essential physicochemical data for both forms is presented below for easy comparison.

Property	4-Chlorobenzylamine (Free Base)	4-Chlorobenzylamine Hydrochloride	Source(s)
Molecular Weight	141.60 g/mol	~178.06 g/mol (Calculated)	[1][2][3]
Molecular Formula	C ₇ H ₈ ClN	C ₇ H ₉ Cl ₂ N	[1][3]
CAS Number	104-86-9	42365-43-5	[1]
Appearance	Clear, slightly yellow liquid	White to off-white solid (Typical)	[4]
Boiling Point	215 °C (lit.)	Not Applicable (Decomposes)	[3][4]
Melting Point	277-278 °C (in N,N-dimethylformamide)	Not specified, but expected to be significantly higher than the free base.	[3][4]
Density	1.164 g/mL at 25 °C (lit.)	Not Applicable (Solid)	[3][4]
Solubility	Not miscible in water; Soluble in chloroform, methanol.	Expected to have higher water solubility.	[4][5]
pKa	8.85 ± 0.10 (Predicted)	Not Applicable	[3]

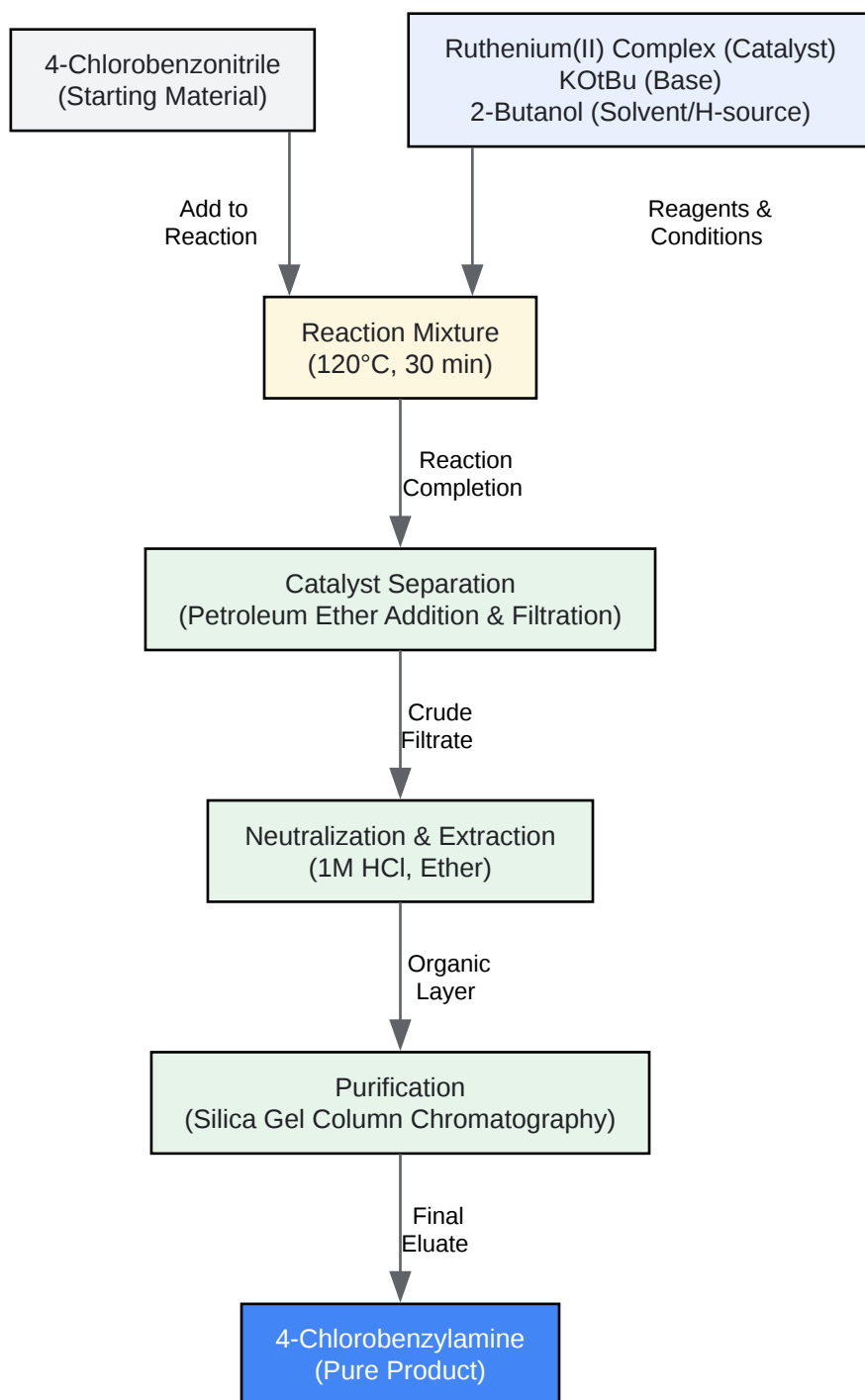
Synthesis and Purification: A Validated Approach

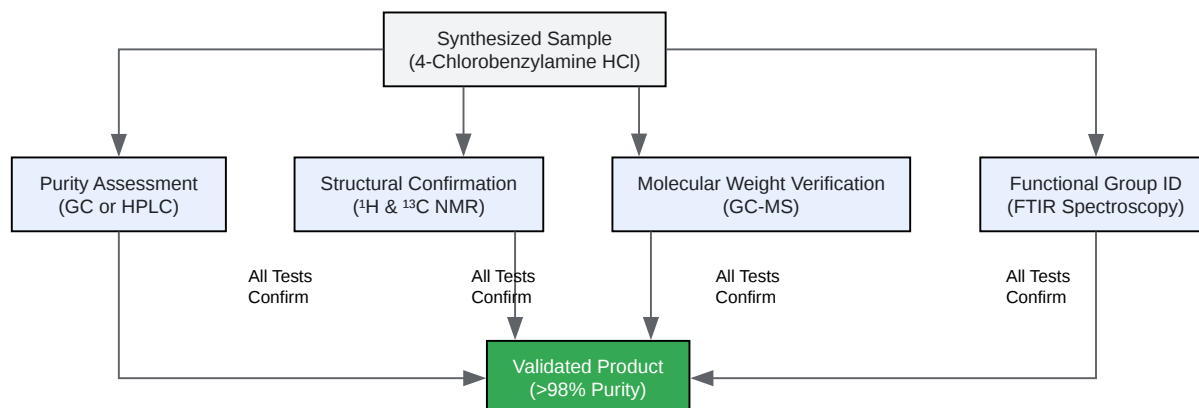
The synthesis of high-purity 4-Chlorobenzylamine is crucial for its use in sensitive applications like pharmaceutical synthesis. The choice of starting material and reaction conditions dictates the impurity profile and overall yield. Two primary, well-established routes are detailed below, followed by the conversion to the hydrochloride salt.

Synthesis from 4-Chlorobenzonitrile

This route involves the reduction of a nitrile group to a primary amine. It is a common and effective method, often employing a metal catalyst.

- Causality: The choice of a Ruthenium(II) complex as a catalyst is based on its high efficiency and selectivity for nitrile reduction under transfer hydrogenation conditions, using 2-butanol as a hydrogen source. Potassium tert-butoxide (KOtBu) acts as a strong base to facilitate the catalytic cycle.





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Sources

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